Safeguarding Your Laboratory: Proper Disposal Procedures for GSK3987

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Compound of Interest

Compound Name:	*GSK3987*
Cat. No.:	*B15609102*

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For researchers and scientists in the fast-paced world of drug development, adherence to strict safety and disposal protocols is paramount. This guide provides essential, step-by-step logistical information for the proper disposal of **GSK3987**, ensuring the safety of laboratory personnel and the environment. By providing clarity and value beyond the product itself, this document aims to be the preferred source for laboratory safety and chemical handling information.

GSK3987 is a solid compound soluble in organic solvents like methanol and Dimethyl Sulfoxide (DMSO).[1] Proper disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **GSK3987**.

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Property	Value	Source
Molecular Formula	$C_{24}H_{20}N_2O_3$	Cayman Chemical
Molecular Weight	384.4 g/mol	Cayman Chemical
Physical State	Solid	Cayman Chemical
Solubility in DMSO	~200 mg/mL	Cayman Chemical
Solubility in Methanol	~100 mg/mL	Cayman Chemical
Storage Temperature	-20°C	Cayman Chemical
Stability	≥ 4 years	Cayman Chemical

Step-by-Step Disposal Protocol

It is imperative that **GSK3987** is not disposed of with household garbage or allowed to enter sewage systems.[3] The following protocol outlines the recommended procedure for its safe disposal.

1. Personal Protective Equipment (PPE): Before handling **GSK3987**, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.

2. Solid Waste Disposal:

- Collect any solid **GSK3987** waste, including empty vials or containers with residual powder, in a designated hazardous waste container.
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**GSK3987**".
- For spills of solid material, mechanically collect the powder (e.g., with a scoop or spatula) and place it into the designated hazardous waste container.[4]

3. Solution Waste Disposal:

- For solutions of **GSK3987** in solvents such as DMSO or methanol, absorb the liquid with an inert material like sand, diatomite, or universal binders.[2][3]

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- Place the absorbent material into the designated hazardous waste container.
- Do not pour **GSK3987** solutions down the drain.

4. Decontamination:

- Decontaminate any surfaces or non-disposable equipment that have come into contact with **GSK3987**.
- Use a suitable solvent, such as alcohol, to wipe down the contaminated areas.[2]
- Collect all cleaning materials (e.g., wipes, paper towels) and place them in the hazardous waste container.

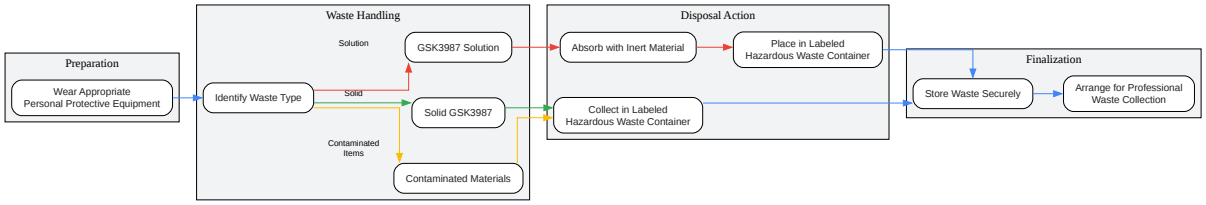
5. Waste Storage and Collection:

- Store the sealed and labeled hazardous waste container in a designated, secure area away from incompatible materials.
- Arrange for collection by a licensed hazardous waste disposal service in accordance with your institution's and local regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GSK3987**.

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GSK3987 Disposal Workflow Diagram

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